H-NMR spectral analysis of 1-[(4-Chlorophenyl)methyl]cyclobutan-1-amine

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Compound of Interest

Compound Name:	*1-[(4-Chlorophenyl)methyl]cyclobutan-1-amine*
Cat. No.:	*B12287882*

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H-NMR Spectral Analysis: 1-[(4-Chlorophenyl)methyl]cyclobutan-1-amine

Content Type: Technical Comparison & Characterization Guide Target Analyte: **1-[(4-Chlorophenyl)methyl]cyclobutan-1-amine** (Free Base & HCl Salt)

Executive Summary & Structural Logic

The target molecule consists of a constrained four-membered ring (cyclobutane) substituted at the C1 position with both a primary amine (

) and a 4-chlorobenzyl group.

This structural rigidity creates a distinct spectral fingerprint. Unlike flexible alkyl amines, the cyclobutane ring protons exhibit complex splitting patterns due to the fixed puckering of the ring, while the 4-chlorobenzyl group provides a clean diagnostic "anchor" in the aromatic and aliphatic regions.

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Expected Spectral Fingerprint (Overview)

Moiety	Signal Type	Approx.[1] Shift (, ppm)	Diagnostic Feature
Aromatic	AA'BB' System		Characteristic "roofing" effect of p-substituted chlorobenzenes.
Benzylic	Singlet ( )		Sharp singlet; integrates to 2H. Key purity indicator.
Cyclobutane	Multiplets		Complex higher-order multiplets (AA'BB' or similar) due to ring puckering.
Amine	Broad Singlet	(CDCl)	Solvent and concentration dependent.

Comparative Analysis: Solvent Systems

The choice of solvent fundamentally alters the visibility of the amine protons and the resolution of the cyclobutane multiplets.

Scenario A: Chloroform-d (CDCl)

- Primary Use: Routine purity checks and structural confirmation.
- Amine Signal: Appears as a broad, low-intensity singlet, often shifting between 1.2–1.8 ppm depending on concentration and water content.
- Risk: If the sample is the Hydrochloride (HCl) salt, it will be insoluble or form aggregates in CDCl

  , leading to line broadening.

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- Resolution: Excellent separation of the benzylic singlet from the ring protons.

Scenario B: DMSO-d

- Primary Use: Analysis of HCl salts or detection of exchangeable protons.
- Amine Signal:
  - Free Base: Sharper signal, often split if exchange is slow.
  - HCl Salt: Distinct broad singlet at

    ppm (integrating to 3H for

).
- Risk: The water peak in DMSO (

  ppm) can sometimes interfere with the benzylic signal if the sample is wet.

Detailed Spectral Assignment (vs. Alternatives)

To validate the identity of **1-[(4-Chlorophenyl)methyl]cyclobutan-1-amine**, we compare it against two common structural analogs often encountered in synthesis or drug screening: Sibutramine (Metabolite M2) and 1-Benzylcyclobutan-1-amine (Non-chlorinated).

Table 1: Comparative Chemical Shifts (, ppm in CDCl)

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Proton Assignment	Target Molecule	Sibutramine Metabolite M2 **(Di-desmethyl)**	1-Benzylcyclobutan-1-amine **(Non-Cl)**
Aromatic (Ar-H)	7.28 (d), 7.15 (d) (AA'BB')	7.35 (d), 7.20 (d)	7.15–7.35 (m, 5H)
Benzylic (-CH2-)	2.85 (s)	Absent (Phenyl is directly on ring)	2.90 (s)
Cyclobutane Ring	1.70 – 2.10 (m)	2.20 – 2.60 (m)	1.70 – 2.10 (m)
Side Chain Alkyl	Absent	0.95 (d, Isobutyl)	Absent
Amine (-NH2)	1.30 (br s)	1.10 (br s)	1.30 (br s)

Key Differentiator:

- Target vs. Sibutramine M2: The Target has a Benzylic Singlet (~2.85 ppm). Sibutramine M2 lacks this because the aromatic ring is directly attached to the cyclobutane C1 position.
- Target vs. Non-Cl Analog: The Target shows a symmetric AA'BB' aromatic pattern (4 peaks total intensity). The non-chlorinated analog shows a complex multiplet (5 peaks) typical of a monosubstituted benzene.

Experimental Protocol: Sample Preparation

Standard Operating Procedure for High-Resolution H-NMR (400 MHz+)

Phase 1: Salt Neutralization (If starting with HCl salt)

Direct analysis of the HCl salt in CDCl

yields poor resolution. Convert to free base in situ or prior to analysis.

- Dissolve 10 mg of the HCl salt in 1 mL saturated NaHCO

  .

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- Extract with 0.7 mL CDCl

  (or DCM if drying externally).

- Filter the organic layer through a small plug of anhydrous Na

  SO

  directly into the NMR tube.

Phase 2: Acquisition Parameters

- Concentration: 5–10 mg in 0.6 mL solvent.
- Pulse Sequence: Standard zg30 (30° pulse angle) to ensure accurate integration of the benzylic protons relative to the aromatic ring.
- Relaxation Delay (D1): Set to

  seconds. The quaternary carbon at C1 slows the relaxation of adjacent protons; insufficient delay will cause the Benzylic CH

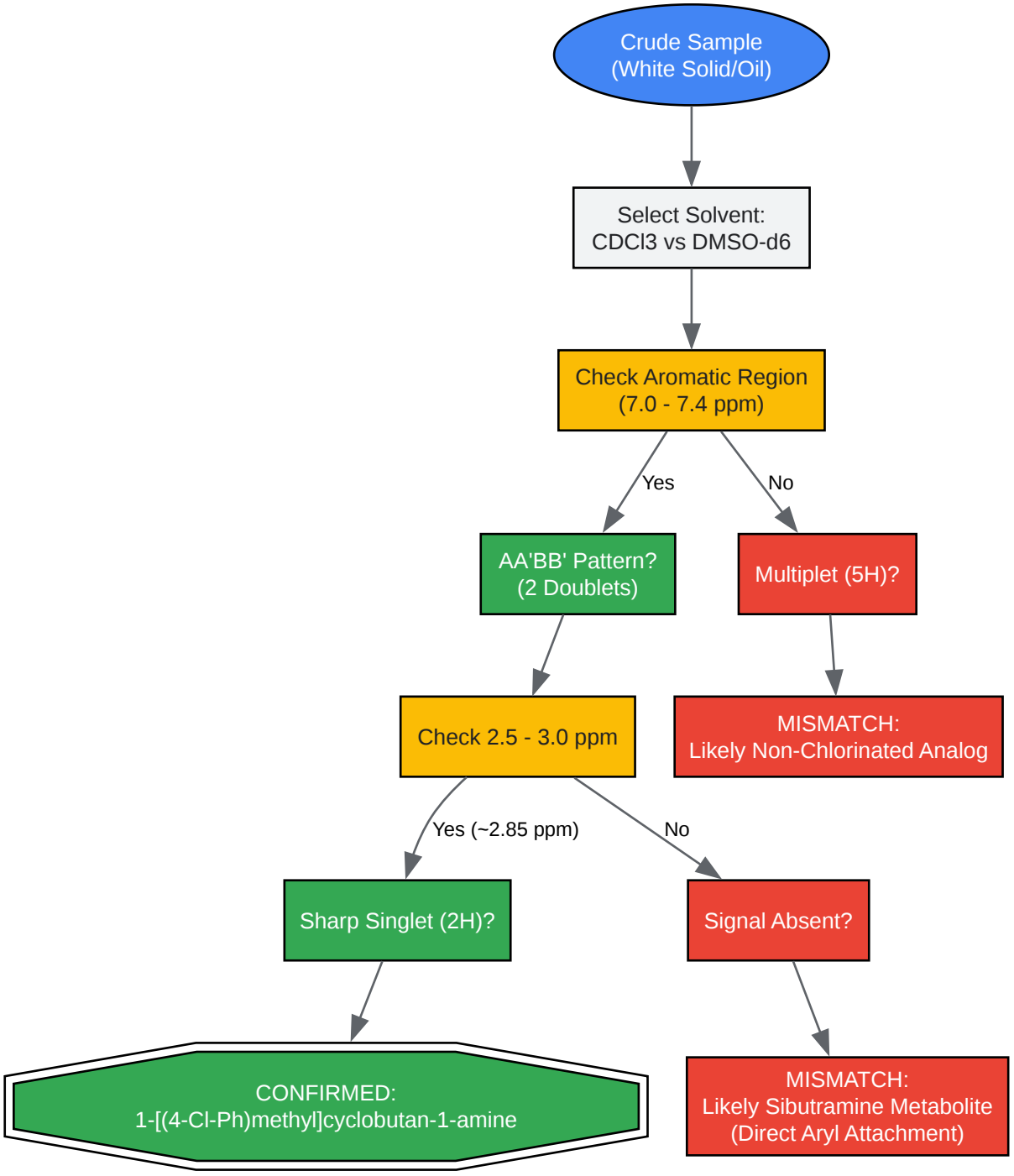
  integration to be under-represented (< 2.0H).

- Scans: 16–32 scans are sufficient for >95% purity samples.

Structural Validation Workflow (Graphviz)

The following diagram illustrates the logical decision tree for confirming the structure based on spectral data.

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Caption: Decision logic for distinguishing the target molecule from common structural analogs using H-NMR features.

Mechanistic Insight: The "Roofing" Effect

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In the aromatic region (7.0–7.4 ppm), the 4-chlorophenyl group displays a classic AA'BB' system. Unlike a true first-order "two doublets" appearance, the inner lines of the doublets are often taller than the outer lines.

- Cause: The magnetic environments of the protons ortho to the Chlorine vs. ortho to the Methyl group are distinct but magnetically coupled.
- Relevance: This "roofing" effect is a hallmark of para-substitution. If the spectrum shows a simple singlet (accidental equivalence) or messy multiplets, the chlorination position may be incorrect (e.g., meta- or ortho- isomers).

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